

# Technical Guide: Properties of Deuterated 2-Aminobutyric Acid (H-Abu-OH-d2)

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## Compound of Interest

Compound Name: *H-Abu-OH-d2*

Cat. No.: *B1381309*

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This technical guide provides an in-depth overview of the chemical properties of deuterated 2-aminobutyric acid, specifically focusing on **H-Abu-OH-d2**. This isotopically labeled amino acid is a valuable tool in various research applications, including metabolic studies, pharmacokinetic analyses, and as an internal standard in mass spectrometry-based quantification.

## Data Presentation

The properties of 2-aminobutyric acid and its deuterated analog are summarized in the table below. It is important to note that "**H-Abu-OH-d2**" is a general notation. The specific properties, including the CAS number, are dependent on the stereoisomer (L-, D-, or DL-) and the precise location of the deuterium atoms. This guide presents data for a commercially available L-isomer, L-2-Aminobutyric-3,3-d2 acid, as a representative example.

Property	Non-Labeled L-2-Aminobutyric Acid	L-2-Aminobutyric-3,3-d2 Acid
Synonyms	H-L-Abu-OH, (S)-2-Aminobutanoic Acid	L-α-Aminobutyric-d2 Acid
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub>	C <sub>4</sub> H <sub>7</sub> D <sub>2</sub> NO <sub>2</sub>
Molecular Weight	103.12 g/mol [1]	105.13 g/mol [2]
CAS Number	1492-24-6[1]	352431-37-9[2]
Isotopic Enrichment	Not Applicable	98 atom % D[2]

Other isomers of 2-aminobutyric acid include:

- D-2-Aminobutyric acid: CAS Number 2623-91-8, Molecular Weight 103.12 g/mol .[3][4]
- DL-2-Aminobutyric acid: CAS Number 2835-81-6, Molecular Weight 103.12 g/mol .[5]

## Experimental Protocols

### Methodology for Determining Molecular Weight

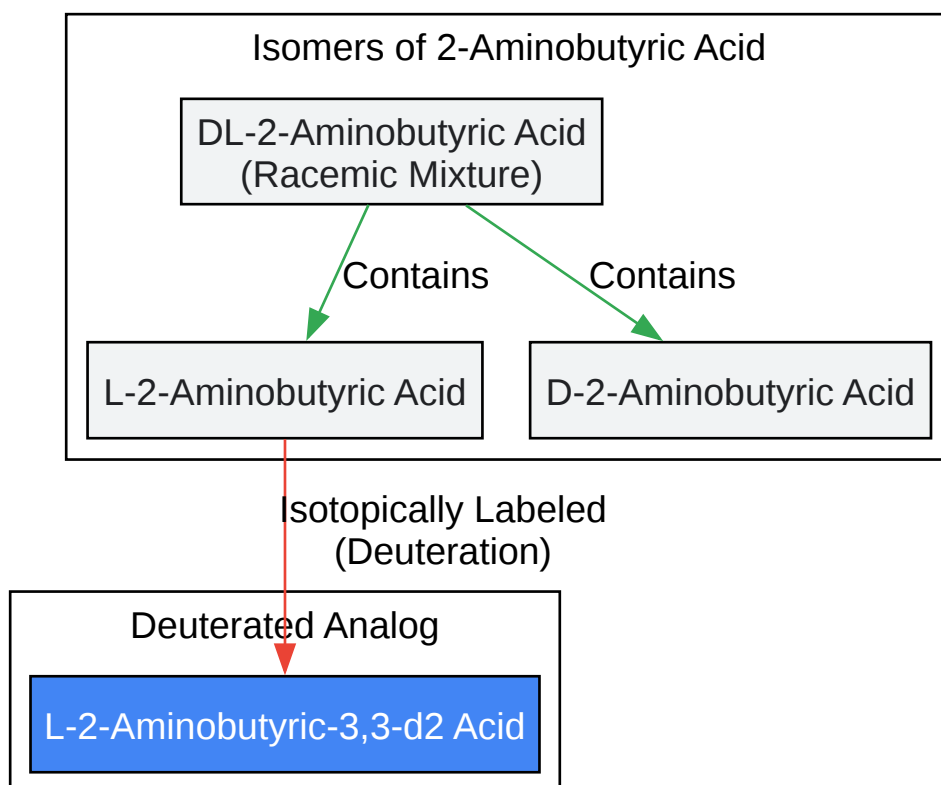
The molecular weight of a deuterated compound is determined by its molecular formula, taking into account the atomic mass of deuterium.

- Identify the Base Molecule: The base molecule is 2-aminobutyric acid (C<sub>4</sub>H<sub>9</sub>NO<sub>2</sub>).
- Calculate the Molecular Weight of the Base Molecule:
  - Carbon (C): 4 \* 12.011 u = 48.044 u
  - Hydrogen (H): 9 \* 1.008 u = 9.072 u
  - Nitrogen (N): 1 \* 14.007 u = 14.007 u
  - Oxygen (O): 2 \* 15.999 u = 31.998 u
  - Total Molecular Weight ≈ 103.12 u

- Account for Isotopic Substitution: In **H-Abu-OH-d2**, two hydrogen atoms (atomic mass  $\approx 1.008$  u) are replaced by two deuterium atoms (atomic mass  $\approx 2.014$  u).
- Calculate the Molecular Weight of the Deuterated Molecule:
  - Start with the molecular weight of the non-labeled compound: 103.12 g/mol .
  - Subtract the mass of the two replaced hydrogen atoms:  $103.12 - (2 * 1.008) = 101.104$  g/mol .
  - Add the mass of the two deuterium atoms:  $101.104 + (2 * 2.014) = 105.132$  g/mol .
  - The resulting molecular weight is approximately 105.13 g/mol .<sup>[2]</sup>

## Visualizations

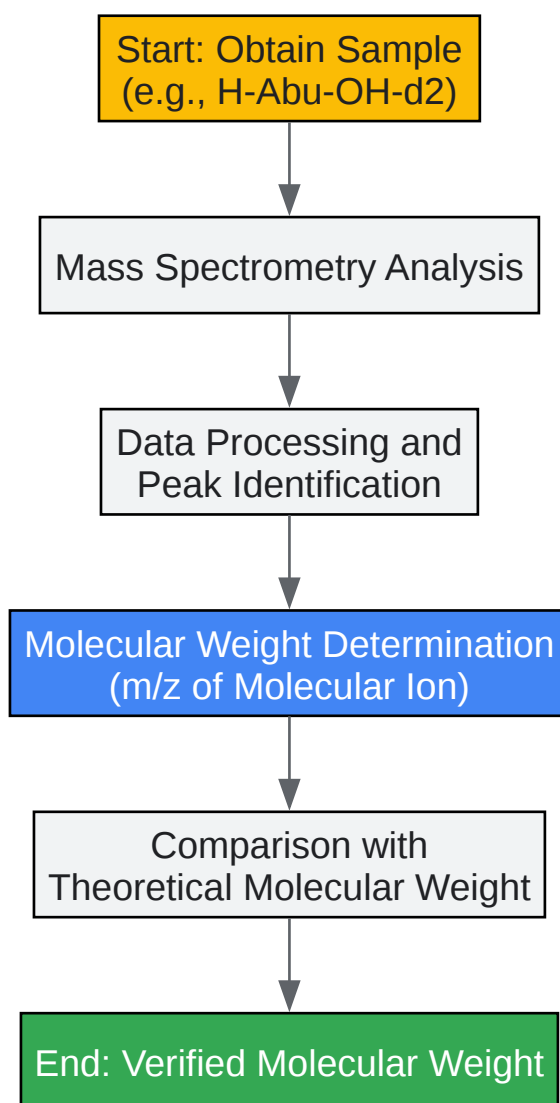
Logical Relationship of 2-Aminobutyric Acid Isomers and a Deuterated Analog



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Caption: Relationship between 2-aminobutyric acid isomers and a deuterated form.

#### Experimental Workflow for Molecular Weight Verification



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Caption: Workflow for verifying the molecular weight of a deuterated compound.

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